

Use of 4-Hydroxy Clonidine Hydrochloride as a reference standard

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Compound of Interest

Compound Name: 4-Hydroxy Clonidine
Hydrochloride

CAS No.: 86861-28-1

Cat. No.: B1141014

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An In-Depth Guide to the Application of **4-Hydroxy Clonidine Hydrochloride** as a Pharmaceutical Reference Standard

Introduction: The Significance of a Key Metabolite

Clonidine, an imidazoline derivative, is a potent α_2 -adrenergic receptor agonist widely utilized for its antihypertensive properties.[1][2] Its mechanism involves stimulating α_2 -receptors in the brainstem, which reduces sympathetic outflow, leading to decreased peripheral vascular resistance, heart rate, and blood pressure.[3] Beyond hypertension, its clinical applications have expanded to include the management of ADHD, drug withdrawal symptoms, and certain pain conditions.[1]

The clinical efficacy and safety profile of a drug are intrinsically linked to its metabolic fate. For clonidine, approximately 30-40% of an administered dose undergoes hepatic metabolism before excretion.[2][3] The primary metabolic pathway is hydroxylation, which produces the main metabolite, 4-hydroxycyclonidine.[2][4] This biotransformation is predominantly mediated by

the cytochrome P450 enzyme CYP2D6, with minor contributions from other isoforms like CYP1A2 and CYP3A4/5.^{[1][4]}

While 4-hydroxyclonidine also possesses α_2 agonist activity, it is less lipophilic than its parent compound and does not readily cross the blood-brain barrier, limiting its contribution to the central effects of clonidine.^{[1][3]} However, the accurate quantification of this metabolite is paramount for several reasons:

- **Pharmacokinetic (PK) and Bioequivalence (BE) Studies:** Characterizing the formation and elimination of 4-hydroxyclonidine is essential for a complete understanding of clonidine's absorption, distribution, metabolism, and excretion (ADME) profile. This is particularly critical in special populations, such as pregnant women, where metabolic enzyme activity can change, potentially altering drug clearance and dosing requirements.^[4]
- **Impurity Profiling:** In the manufacturing of clonidine drug substances and products, 4-hydroxyclonidine can potentially be present as a process-related impurity or a degradation product. Regulatory agencies require stringent control over such impurities to ensure the safety and quality of the final pharmaceutical product.
- **Drug-Drug Interaction Studies:** Since CYP2D6 is the primary enzyme responsible for clonidine metabolism, studying the levels of 4-hydroxyclonidine is crucial when assessing potential interactions with co-administered drugs that inhibit or induce this enzyme.

This guide provides detailed application notes and protocols for the precise and reliable use of **4-Hydroxy Clonidine Hydrochloride** as a reference standard in analytical workflows.

Physicochemical Characteristics and Handling

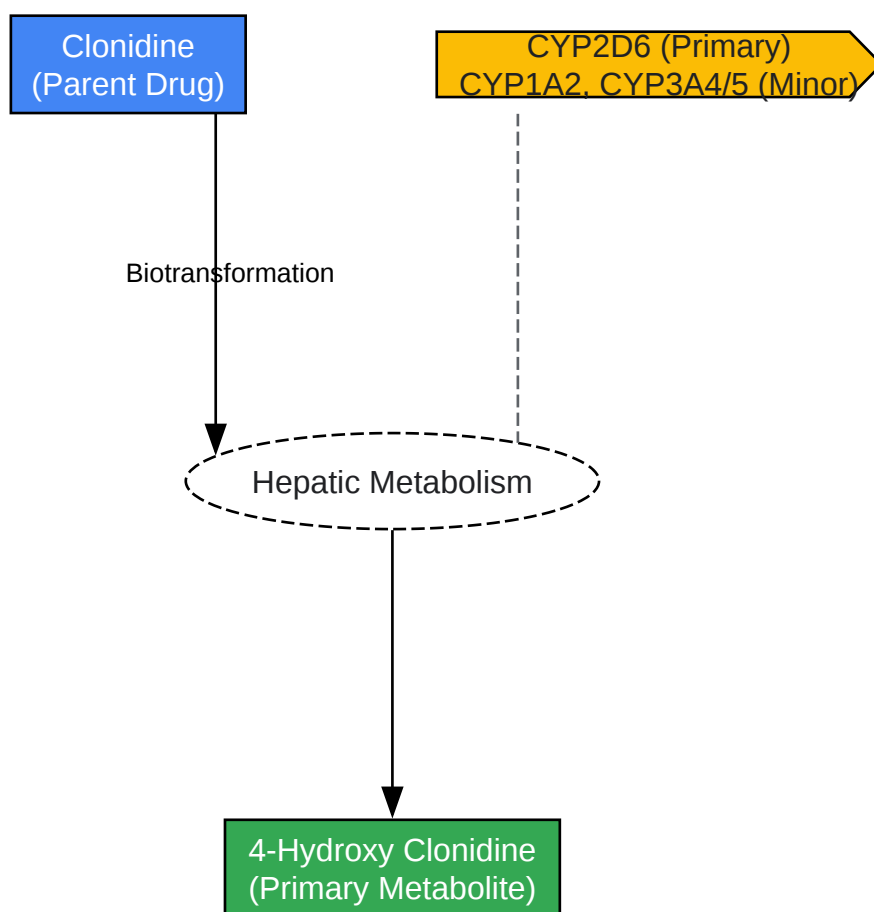
A reference standard is a highly purified and well-characterized compound that serves as a measurement benchmark. The quality and integrity of the reference standard are foundational to achieving accurate and reproducible analytical results.

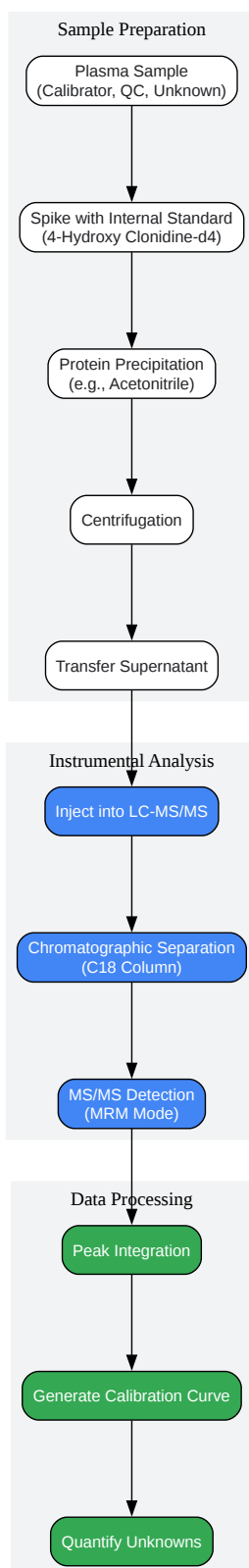
Property	Description
Chemical Name	3,5-dichloro-4-((4,5-dihydro-1H-imidazol-2-yl)amino)phenol hydrochloride[5][6]
Synonyms	p-Hydroxycyclonidine Hydrochloride; ST 666 Hydrochloride[5][7]
CAS Number	86861-28-1[5]
Molecular Formula	C ₉ H ₁₀ Cl ₂ N ₃ O[5]
Molecular Weight	282.55 g/mol [5]
Appearance	Typically a beige or off-white solid[5][8]
Purity	>95%, though lot-specific purity should always be confirmed via the Certificate of Analysis (CoA)[5][8]

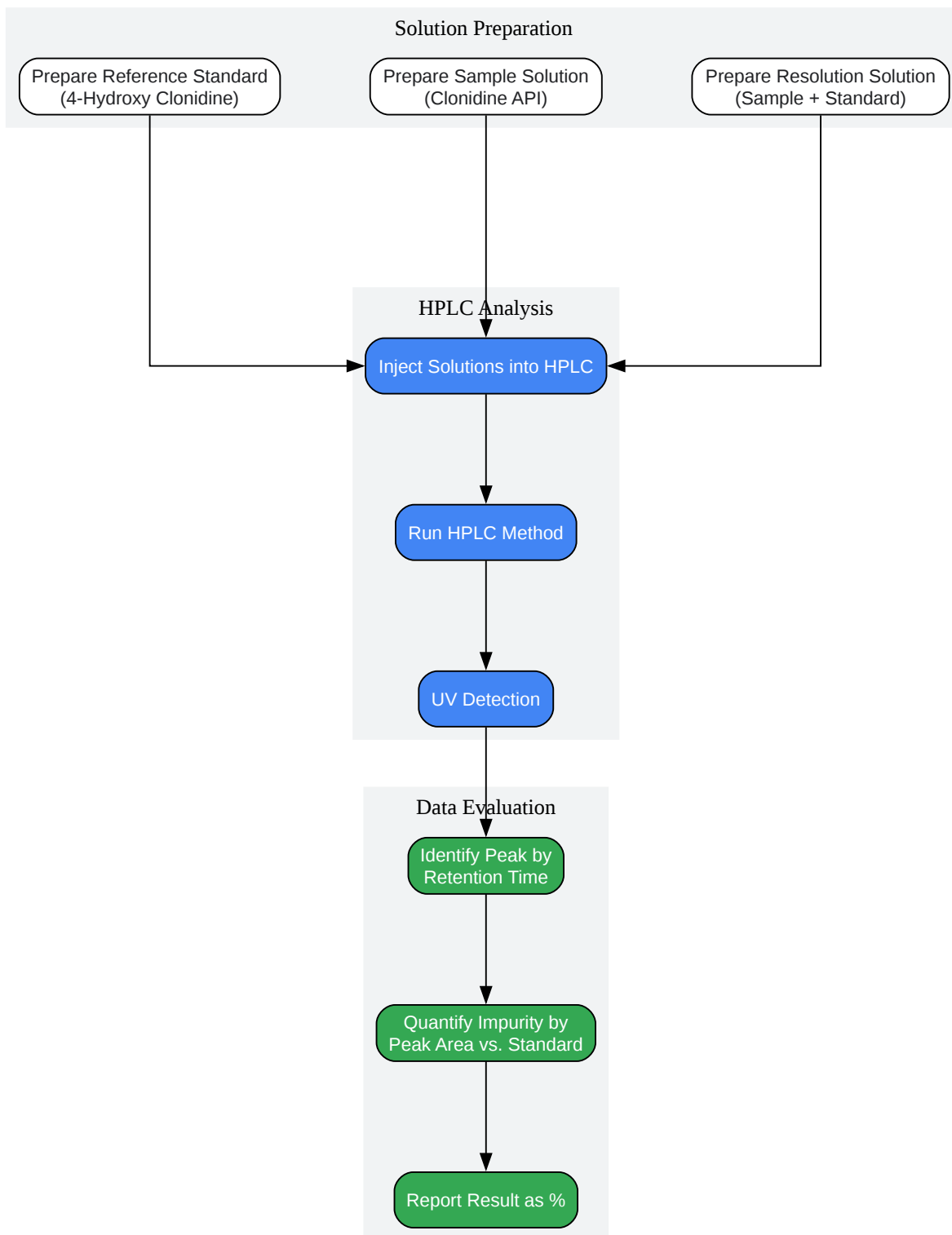
Storage and Handling: To maintain its integrity, the **4-Hydroxy Clonidine Hydrochloride** reference standard should be stored under the conditions specified in its Certificate of Analysis, typically at room temperature or refrigerated, protected from light and moisture.[8][9] When preparing stock solutions, use calibrated analytical balances and Class A volumetric glassware. Solutions should be stored in a refrigerator, protected from light, and their stability should be assessed over time.

Metabolic Pathway of Clonidine

The conversion of clonidine to its primary metabolite, 4-hydroxycyclonidine, is a critical step in its hepatic clearance. This pathway, primarily driven by the CYP2D6 enzyme, introduces a hydroxyl group onto the phenyl ring, increasing the compound's polarity and facilitating its eventual excretion.







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Sources

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